Introduction: The Structural Significance of trans-Decahydroquinoline

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Compound of Interest		
Compound Name:	*trans-Decahydroquinoline*	
CAS No.:	*22160-37-8*	
Cat. No.:	*B8797275*	Get Quote

trans-Decahydroquinoline is a saturated heterocyclic compound featuring a bicyclic structure composed of a fused piperidine and cyclohexane ring. As a versatile chemical building block, it is valued in various industrial and research applications, particularly in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[1][2] Its rigid, well-defined three-dimensional structure makes it an important scaffold in medicinal chemistry, where stereochemistry plays a critical role in molecular interaction and biological activity. This guide provides an in-depth exploration of the physical, chemical, and spectroscopic properties of the trans-isomer, offering insights for researchers, scientists, and drug development professionals.

The core structure consists of two fused six-membered rings, with the nitrogen atom at position 1. The "trans" designation refers to the stereochemical relationship of the hydrogen atoms at the bridgehead positions (4a and 8a), which are on opposite sides of the plane of the ring system. This configuration locks the molecule into a specific and relatively rigid conformation.

Stereochemistry and Conformational Analysis

The defining characteristic of **trans-decahydroquinoline** is its fused ring system, which is analogous to trans-decalin. The two six-membered rings are both in stable chair conformations. Unlike its cis-isomer, the trans-conformation is conformationally rigid and cannot undergo a ring flip. This rigidity is a key feature exploited in stereoselective synthesis and in the design of pharmacologically active molecules. The nitrogen atom's lone pair of electrons occupies an axial position, which influences its reactivity and intermolecular interactions.

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Caption: Conformational representation of **trans-decahydroquinoline**.

Physical Properties

The physical properties of **trans-decahydroquinoline** are well-documented, reflecting its solid, crystalline nature at room temperature. These properties are critical for its handling, purification, and application in various synthetic protocols.

Property	Value	Source(s)
CAS Number	767-92-0	[1]
Molecular Formula	$C_9H_{17}N$	[1]
Molecular Weight	139.24 g/mol	[1]
Appearance	White to light yellow powder or crystal	[1][3]
Melting Point	47 - 51 °C	[1][3]
Boiling Point	203 °C (at 735 mmHg)	[1][4]
Purity	≥ 98% (by GC)	[1][3]
Solubility	High solubility in organic solvents	[2]
LogP	2.25740	[4]

Methodologies for Physical Property Determination

Ensuring the identity and purity of **trans-decahydroquinoline** is paramount. Standard analytical techniques are employed to validate its physical properties.

Experimental Protocol: Melting Point Determination

Causality: The melting point is a sensitive indicator of purity. A sharp melting range close to the literature value suggests a high-purity compound, while a broad and depressed range indicates the presence of impurities.

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Step-by-Step Methodology:

- Sample Preparation: A small amount of the crystalline **trans-decahydroquinoline** is placed in a capillary tube, sealed at one end, and packed to a height of 2-3 mm.
- Instrumentation: The capillary tube is placed in a calibrated melting point apparatus.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature at which the first liquid appears (onset) and the temperature at which the entire sample becomes liquid (completion) are recorded as the melting range.

Experimental Protocol: Purity Assessment by Gas Chromatography (GC)

Causality: Gas chromatography separates volatile compounds based on their partitioning between a stationary phase and a mobile gas phase. It is an excellent method for quantifying the purity of **trans-decahydroquinoline** and detecting any volatile impurities or residual solvents.

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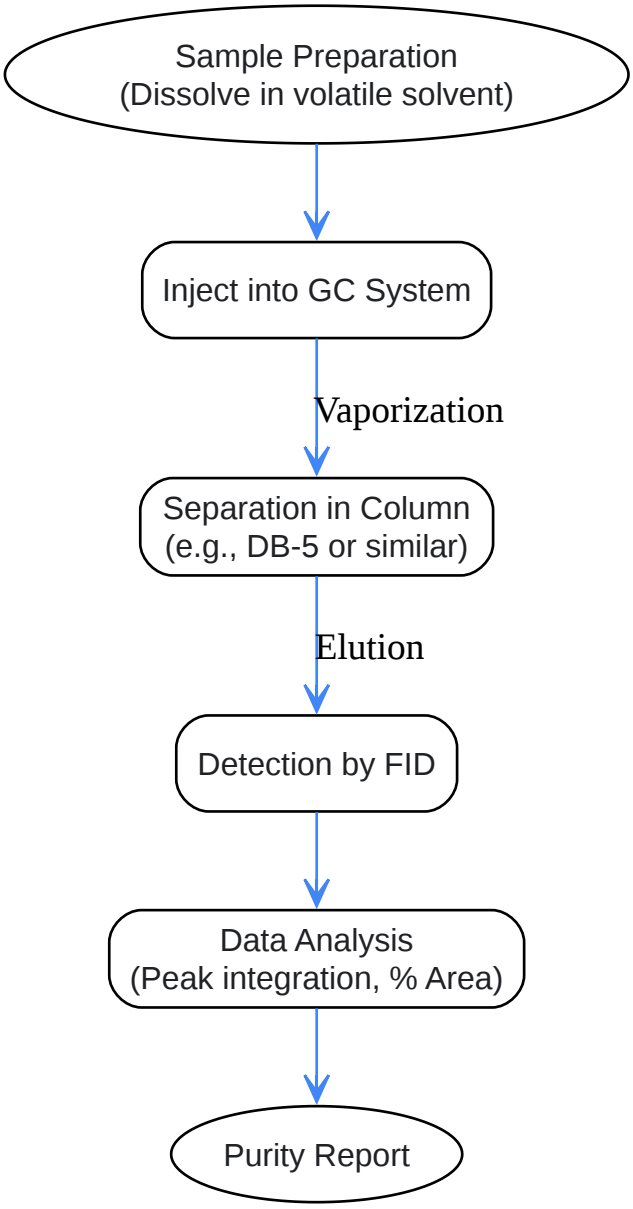

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Caption: Workflow for purity analysis by Gas Chromatography (GC).

Step-by-Step Methodology:

- Standard Preparation: A standard solution of **trans-decahydroquinoline** is prepared in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate) at a known concentration.
- Sample Preparation: A sample of the batch to be tested is prepared at the same concentration.

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- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5, 30 m x 0.25 mm x 0.25 µm) is typically used.
  - Carrier Gas: Helium or Hydrogen.
  - Injector Temperature: ~250 °C.
  - Oven Program: A temperature gradient is programmed, for example, starting at 80 °C, holding for 2 minutes, then ramping to 280 °C at 10 °C/min.
  - Detector: A Flame Ionization Detector (FID) is used, with a temperature of ~300 °C.
- Analysis: The sample is injected, and the resulting chromatogram is analyzed. Purity is calculated based on the area percent of the main peak relative to the total area of all peaks.

Spectroscopic Profile

Spectroscopic analysis provides unambiguous structural confirmation. The rigid trans-conformation gives rise to a distinct and predictable spectral pattern.

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Spectroscopic Technique	Key Expected Features
^{1}H NMR	Complex multiplets in the aliphatic region (1.0-3.5 ppm). Distinct signals for axial and equatorial protons. Bridgehead protons will show characteristic splitting patterns.
^{13}C NMR	Nine distinct signals are expected due to the molecule's asymmetry. Chemical shifts are typically in the 20-60 ppm range. The use of ^{13}C NMR is crucial for stereochemical elucidation in related alkaloids.[5]
IR Spectroscopy	C-H stretching vibrations just below 3000 cm^{-1}. N-H stretching vibration around 3300-3500 cm^{-1} (typically a weak to medium band). C-N stretching in the 1000-1200 cm^{-1} region.
Mass Spectrometry (EI)	The molecular ion peak (M^+) is expected at m/z 139.[4][6] A prominent fragment peak is often observed at m/z 96, corresponding to the loss of a propyl group.[7]

Chemical Properties and Reactivity

trans-Decahydroquinoline behaves as a typical secondary bicyclic amine. Its reactivity is centered on the nitrogen atom's lone pair of electrons. The rigid steric environment around the nitrogen influences the kinetics and stereochemical outcome of its reactions.

Basicity

As an amine, **trans-decahydroquinoline** is basic and will react with acids to form ammonium salts. This property is often exploited for purification via acid-base extraction.

N-Alkylation and N-Acylation

The nitrogen is nucleophilic and readily undergoes alkylation with alkyl halides or acylation with acyl chlorides or anhydrides to form the corresponding tertiary amine or amide, respectively.

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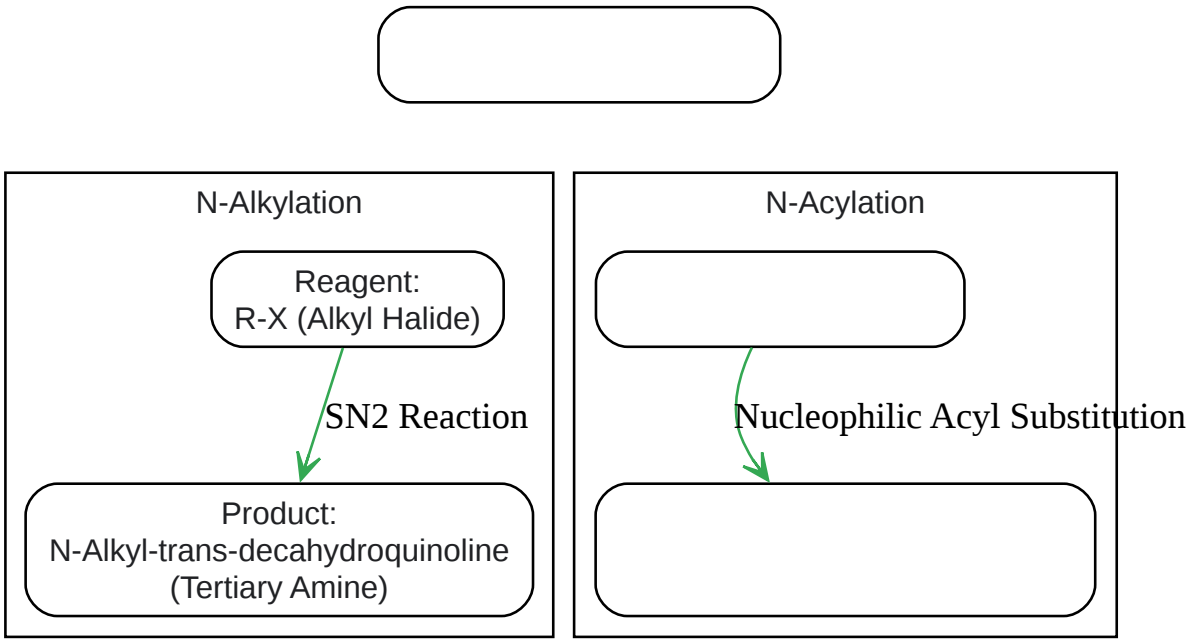
These reactions are fundamental for incorporating the decahydroquinoline scaffold into larger molecules.



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Caption: Common reactivity pathways for **trans-decahydroquinoline**.

Synthesis and Purification

The most common route to decahydroquinoline is the catalytic hydrogenation of quinoline. Achieving stereoselectivity for the trans-isomer requires careful selection of catalyst and reaction conditions.

Synthesis Workflow: Catalytic Hydrogenation of Quinoline

Causality: The hydrogenation of the aromatic quinoline ring system over a heterogeneous catalyst like platinum or rhodium reduces both the pyridine and benzene rings. The stereochemical outcome (cis vs. trans) is highly dependent on factors such as catalyst type, solvent, temperature, and pressure. Often, a mixture of isomers is produced, necessitating a purification step.

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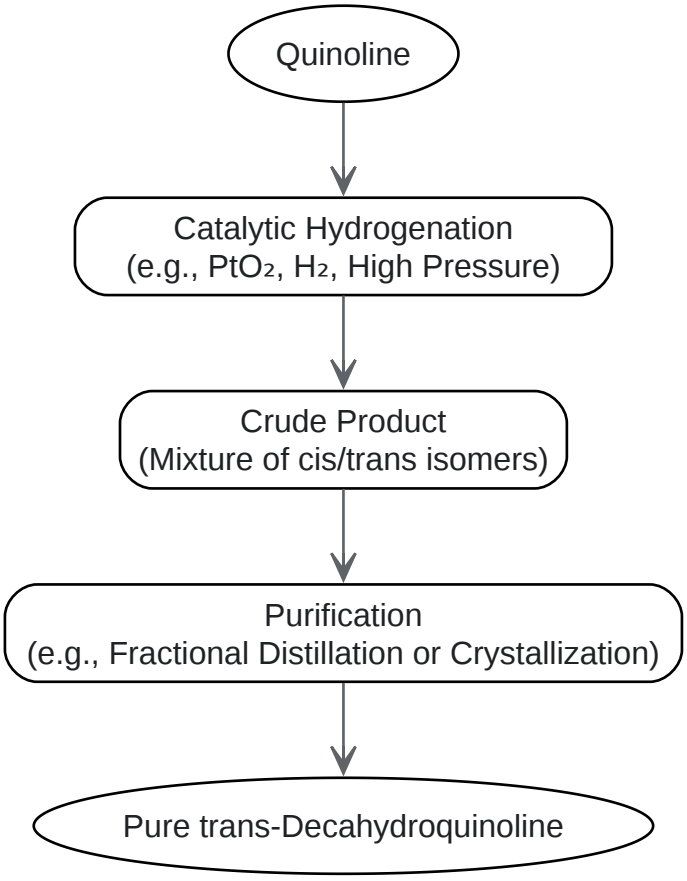

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Caption: General workflow for the synthesis and purification of **trans-decahydroquinoline**.

Purification Protocol: Isomer Separation

- Fractional Distillation: If the boiling points of the cis and trans isomers are sufficiently different, fractional distillation under reduced pressure can be used for separation.
- Recrystallization: Due to its defined melting point, the trans-isomer can often be purified by recrystallization from a suitable solvent system, leaving the typically liquid cis-isomer and other impurities in the mother liquor.

Applications in Research and Drug Development

trans-Decahydroquinoline is a valuable intermediate in several fields:

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- Pharmaceutical Development: It serves as a key building block in the synthesis of pharmacologically active compounds, including analgesics and anti-inflammatory drugs.[1] The rigid scaffold is used to control the spatial orientation of functional groups, which is critical for receptor binding.

- Alkaloid Synthesis: The decahydroquinoline core is present in numerous natural products, particularly poison frog alkaloids, which have shown interesting biological activities on the nervous system, such as interacting with nicotinic acetylcholine receptors.[6]

- Polymer Chemistry: It is used as an intermediate in the production of specialty polymers and high-performance resins, contributing to advancements in material science by enhancing properties like thermal stability and flexibility.[1][2]

Handling, Storage, and Safety

Proper handling and storage are essential for maintaining the integrity and safety of **trans-decahydroquinoline**.

- Safety Precautions: The compound is a skin and strong eye irritant and is harmful if swallowed.[7] It may also cause respiratory irritation.[7] Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

- Storage Conditions:**trans-Decahydroquinoline** should be stored at room temperature in a dry, well-ventilated place.[2] Containers should be tightly closed and protected from light and heat to prevent degradation.[2]

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